

5-Bromo-4-fluoro-2-nitrobenzaldehyde structural analysis

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Compound of Interest

Compound Name: 5-Bromo-4-fluoro-2-nitrobenzaldehyde

CAS No.: 213382-45-7

Cat. No.: B1280484

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An In-depth Technical Guide to the Structural Analysis and Reactivity of **5-Bromo-4-fluoro-2-nitrobenzaldehyde**

Abstract

This technical guide offers a comprehensive structural, spectroscopic, and reactivity analysis of **5-Bromo-4-fluoro-2-nitrobenzaldehyde** (CAS No. 213382-45-7). As a highly functionalized aromatic aldehyde, this compound serves as a pivotal intermediate in the synthesis of complex heterocyclic systems, agrochemicals, and novel pharmaceutical agents.^[1] This document provides researchers, scientists, and drug development professionals with an in-depth understanding of the molecule's physicochemical properties, a predictive analysis of its spectroscopic signatures, and an exploration of its synthetic versatility. By explaining the causality behind its reactivity, this guide aims to empower chemists to strategically leverage this building block in their synthetic endeavors.

Introduction

5-Bromo-4-fluoro-2-nitrobenzaldehyde is a synthetic organic compound whose value lies in the strategic arrangement of its functional groups. The benzaldehyde core is substituted with three key moieties: a bromine atom, a fluorine atom, and a nitro group. This specific ortho, meta, and para arrangement creates a unique electronic and steric environment, bestowing upon the molecule a predictable and exploitable reactivity profile. The electron-withdrawing nature of the nitro and halogen groups activates the aromatic ring for certain transformations while directing others. Understanding the interplay of these groups through detailed structural analysis is fundamental to its application in multi-step organic synthesis and the development of bioactive molecules.^{[2][3]}

Physicochemical and Safety Profile

A foundational understanding begins with the compound's basic properties and handling requirements.

Core Properties

The key physicochemical data for **5-Bromo-4-fluoro-2-nitrobenzaldehyde** are summarized below.

Property	Value
CAS Number	213382-45-7
Molecular Formula	C ₇ H ₃ BrFNO ₃
Molecular Weight	248.01 g/mol
Appearance	Expected to be a light yellow to yellow crystalline solid
Purity	Typically >95%

Safety and Handling

Based on the analysis of structurally similar compounds, **5-Bromo-4-fluoro-2-nitrobenzaldehyde** should be handled with care. It is expected to be a skin, eye, and respiratory irritant.^[4]

- Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).[4]
- Precautionary Measures: Use only in a well-ventilated area, such as a chemical fume hood. [5] Wear appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat.[6] Avoid inhalation of dust and contact with skin and eyes.[7] Store in a tightly sealed container in a cool, dry place.[5]

Spectroscopic Elucidation: A Predictive Analysis

Definitive structural confirmation relies on a suite of spectroscopic techniques. While a comprehensive public spectral database for this specific isomer is limited, its signature can be accurately predicted based on established principles of spectroscopy and data from analogous compounds.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR provides the most detailed insight into the carbon-hydrogen framework.

- ^1H NMR: The proton NMR spectrum is expected to be simple and highly informative.
 - Aldehyde Proton (CHO): A singlet will appear significantly downfield, likely in the δ 10.0-10.4 ppm range. This is due to the strong deshielding effect of the carbonyl double bond and the electron-withdrawing nature of the aromatic ring.
 - Aromatic Protons: Two signals are expected in the aromatic region (δ 7.5-8.5 ppm). The proton at C6 will likely be a doublet coupled to the fluorine at C4. The proton at C3 will appear as a doublet coupled to the same fluorine atom. The precise chemical shifts are influenced by the additive effects of all three substituents.
- ^{13}C NMR: The carbon spectrum will show seven distinct signals.
 - Carbonyl Carbon: The aldehyde carbon will be the most downfield signal, typically δ 185-190 ppm.
 - Aromatic Carbons: The six aromatic carbons will resonate between δ 110-160 ppm. The carbons directly attached to the electronegative fluorine and nitro groups (C4 and C2) will

show characteristic shifts and C-F coupling.

- ^{19}F NMR: This experiment is crucial for confirming the presence and environment of the fluorine atom. A single resonance is expected, and its chemical shift will provide a unique fingerprint for the molecule.

Infrared (IR) Spectroscopy

IR spectroscopy is used to confirm the presence of key functional groups through their vibrational frequencies.

- C=O Stretch (Aldehyde): A strong, sharp absorption band is expected around 1700-1720 cm^{-1} .
- N-O Stretch (Nitro): Two strong bands are characteristic of the nitro group: an asymmetric stretch around 1520-1560 cm^{-1} and a symmetric stretch around 1340-1380 cm^{-1} .
- C-F Stretch: A strong absorption in the 1200-1280 cm^{-1} region is indicative of the aryl-fluorine bond.
- C-Br Stretch: A weaker absorption in the fingerprint region, typically below 700 cm^{-1} .

Mass Spectrometry (MS)

MS provides the molecular weight and fragmentation pattern, which aids in structural confirmation.

- Molecular Ion (M^+): The mass spectrum will show a prominent molecular ion peak. Crucially, due to the natural abundance of bromine isotopes (^{79}Br and ^{81}Br are ~1:1), this will appear as a pair of peaks (M^+ and $\text{M}+2$) of nearly equal intensity, confirming the presence of a single bromine atom.
- Key Fragmentation: Common fragmentation pathways would include the loss of the nitro group ($[\text{M}-\text{NO}_2]^+$), the aldehyde group ($[\text{M}-\text{CHO}]^+$), and the bromine atom ($[\text{M}-\text{Br}]^+$).[\[8\]](#)

Reactivity Profile and Synthetic Utility

The synthetic power of **5-Bromo-4-fluoro-2-nitrobenzaldehyde** stems from its multiple, selectively addressable reactive sites. The interplay between these sites allows for a logical and stepwise construction of complex molecules.

Caption: Key reactive sites on the **5-Bromo-4-fluoro-2-nitrobenzaldehyde** scaffold.

- **Nucleophilic Aromatic Substitution (S_NAr):** This is arguably the most significant reaction pathway. The fluorine atom at C4 is highly activated towards displacement by nucleophiles (e.g., amines, alkoxides, thiols). This activation is a direct consequence of the powerful electron-withdrawing nitro group in the ortho position, which stabilizes the negatively charged Meisenheimer complex intermediate. This makes the S_NAr reaction efficient and regioselective.^[9]
- **Aldehyde Chemistry:** The aldehyde group is a versatile handle for various transformations, including Wittig reactions, Knoevenagel condensations, reductive aminations, oxidation to a carboxylic acid, and reduction to a benzyl alcohol.^[10]
- **Cross-Coupling Reactions:** The bromine atom at C5 serves as a classic handle for palladium-catalyzed cross-coupling reactions, such as Suzuki, Stille, Heck, and Sonogashira couplings. This allows for the formation of C-C, C-N, and C-O bonds, enabling the introduction of diverse aryl, alkyl, or acetylenic fragments.
- **Nitro Group Reduction:** The nitro group can be selectively reduced under various conditions (e.g., H_2/Pd , $SnCl_2$, Fe/HCl) to an aniline. This resulting amino group is a key functional group for amide bond formation, diazotization, or further heterocyclic ring synthesis.

Experimental Protocol: Nucleophilic Aromatic Substitution

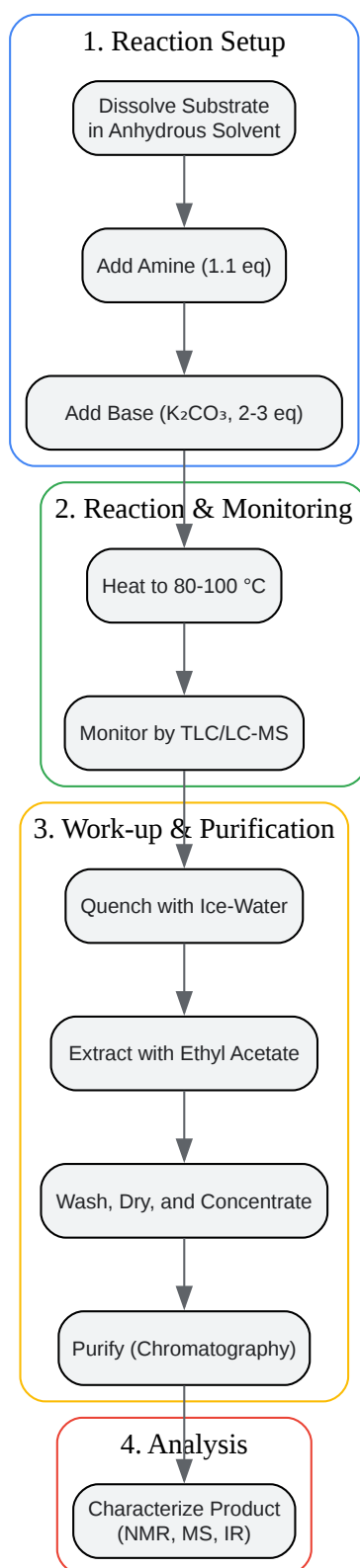
The following protocol provides a self-validating system for a representative S_NAr reaction, a cornerstone transformation for this substrate.

Step-by-Step Methodology

Objective: To displace the fluorine atom with a generic primary amine ($R-NH_2$).

- **Reagent Preparation:** In a dry, nitrogen-flushed round-bottom flask equipped with a magnetic stir bar and reflux condenser, dissolve **5-Bromo-4-fluoro-2-nitrobenzaldehyde** (1.0 eq.) in an anhydrous polar aprotic solvent (e.g., Dimethylformamide or Acetonitrile, ~0.2 M concentration).
- **Addition of Amine:** Add the primary amine (1.1 eq.) to the solution via syringe.
- **Addition of Base:** Add a non-nucleophilic inorganic base, such as potassium carbonate (K_2CO_3) or cesium carbonate (Cs_2CO_3) (2.0-3.0 eq.). Causality Note: The base is crucial to neutralize the hydrofluoric acid (HF) byproduct generated during the reaction, driving the equilibrium towards the product.
- **Reaction:** Heat the reaction mixture to 80-100 °C.
- **Monitoring:** Monitor the reaction progress by Thin Layer Chromatography (TLC) or LC-MS. The disappearance of the starting material and the appearance of a new, typically more polar, spot indicates product formation.
- **Work-up:** Upon completion, cool the mixture to room temperature and pour it into ice-water.
- **Extraction:** Extract the aqueous mixture with an appropriate organic solvent (e.g., ethyl acetate) three times.
- **Washing:** Combine the organic layers and wash sequentially with water and brine to remove residual solvent and salts.
- **Drying and Concentration:** Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- **Purification:** Purify the resulting crude solid or oil via flash column chromatography on silica gel or recrystallization to yield the pure product.
- **Characterization:** Confirm the structure of the final product using NMR, IR, and MS, as described in Section 3.

S_NAr Experimental Workflow Diagram



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Caption: A streamlined workflow for the S_NAr reaction and product isolation.

Conclusion

5-Bromo-4-fluoro-2-nitrobenzaldehyde is a powerful and versatile building block for modern organic synthesis. Its structural rigidity and distinct electronic properties, stemming from the unique substitution pattern, allow for a high degree of control over its chemical transformations. A thorough understanding of its spectroscopic signatures and the logic behind its reactivity at its four key functional sites enables chemists to design efficient and innovative synthetic routes toward high-value molecules in the pharmaceutical and materials science sectors.

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